

Isomucronulatol 7-O-glucoside stock solution preparation and storage

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Compound of Interest

Compound Name: *Isomucronulatol 7-O-glucoside*

Cat. No.: *B15591041*

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Application Notes and Protocols: Isomucronulatol 7-O-glucoside

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isomucronulatol 7-O-glucoside is a flavonoid glycoside isolated from the roots of *Astragalus membranaceus*.^[1] It has garnered significant interest in the scientific community for its potential therapeutic properties, including anti-inflammatory and anti-osteoarthritic effects.^{[1][2]} This document provides detailed protocols for the preparation and storage of **Isomucronulatol 7-O-glucoside** stock solutions to ensure stability and reproducibility in research settings.

Physicochemical Properties

A summary of the key physicochemical properties of **Isomucronulatol 7-O-glucoside** is provided in the table below.

Property	Value	Source
CAS Number	94367-43-8	[3][4][5][6]
Molecular Formula	C ₂₃ H ₂₈ O ₁₀	[3][4][7]
Molecular Weight	464.46 g/mol	[3][4]
Purity	≥98% by HPLC	[4]
Appearance	White to off-white solid	[8]

Stock Solution Preparation

The following protocol outlines the steps for preparing a stock solution of **Isomucronulatol 7-O-glucoside**. The choice of solvent and concentration may vary depending on the specific experimental requirements.

Recommended Solvents

Isomucronulatol 7-O-glucoside is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions.[8] Other solvents that can be used include ethanol, methanol, and pyridine.[2]

Solvent	Reported Solubility	Notes
DMSO	100 mg/mL (215.30 mM)	Ultrasonic assistance may be needed. Use freshly opened, hygroscopic DMSO for best results.[8]
Ethanol	Soluble	[2][9]
Methanol	Soluble	[2][9][10]
Pyridine	Soluble	[2][9]

Materials

- Isomucronulatol 7-O-glucoside powder

- High-purity dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol provides a method for preparing a 10 mM stock solution in DMSO, a common starting concentration for cell-based assays.

- **Acclimatization:** Allow the vial of **Isomucronulatol 7-O-glucoside** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.[\[9\]](#)
- **Weighing:** Carefully weigh the desired amount of **Isomucronulatol 7-O-glucoside** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.645 mg of the compound (Molecular Weight = 464.46 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Tightly cap the vial and vortex thoroughly until the compound is completely dissolved. If precipitation occurs, gentle warming or sonication can be used to aid dissolution.[\[1\]](#)
- **Aliquotting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.[\[1\]](#)[\[8\]](#)

Storage and Stability

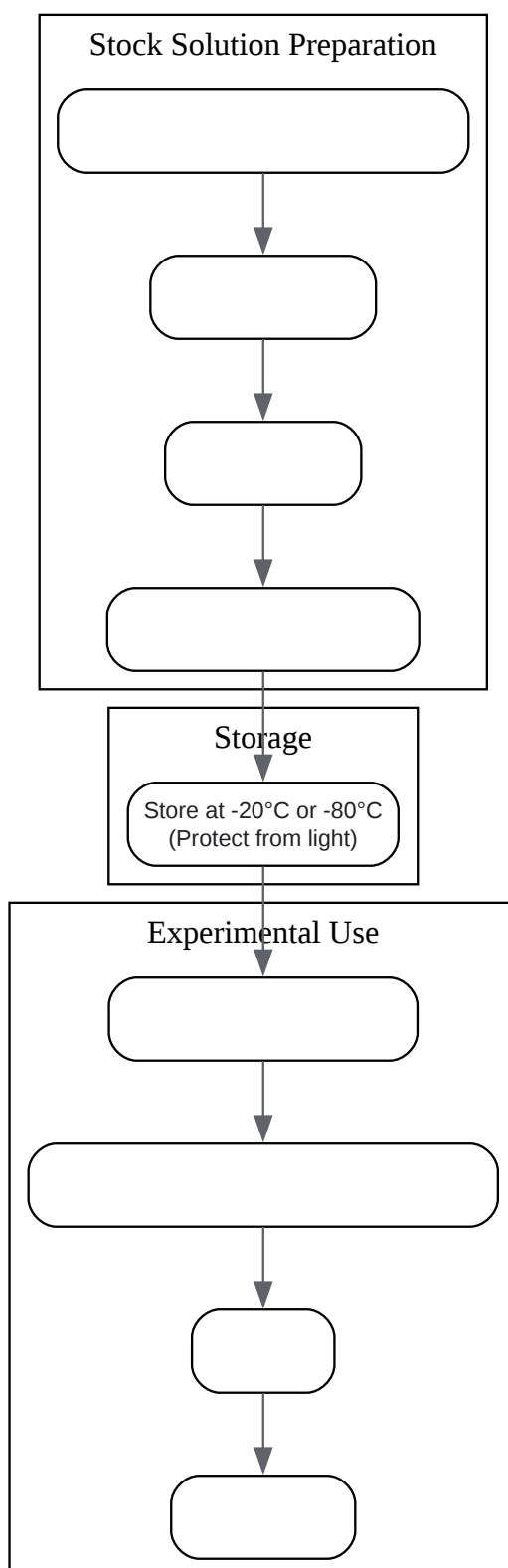
Proper storage of the stock solution is critical for maintaining the integrity and activity of **Isomucronulatol 7-O-glucoside**.

Storage Temperature	Storage Period	Recommendations
-20°C	1 month	Protect from light. ^{[1][8]} Suitable for short-term storage.
-80°C	6 months	Protect from light. ^{[1][8]} Recommended for long-term storage.

Note: Always protect the stock solution from light, as flavonoids can be light-sensitive.^{[1][8]}

Experimental Workflow

The following diagram illustrates a typical workflow for the preparation and use of **Isomucronulatol 7-O-glucoside** in a cell-based experiment.

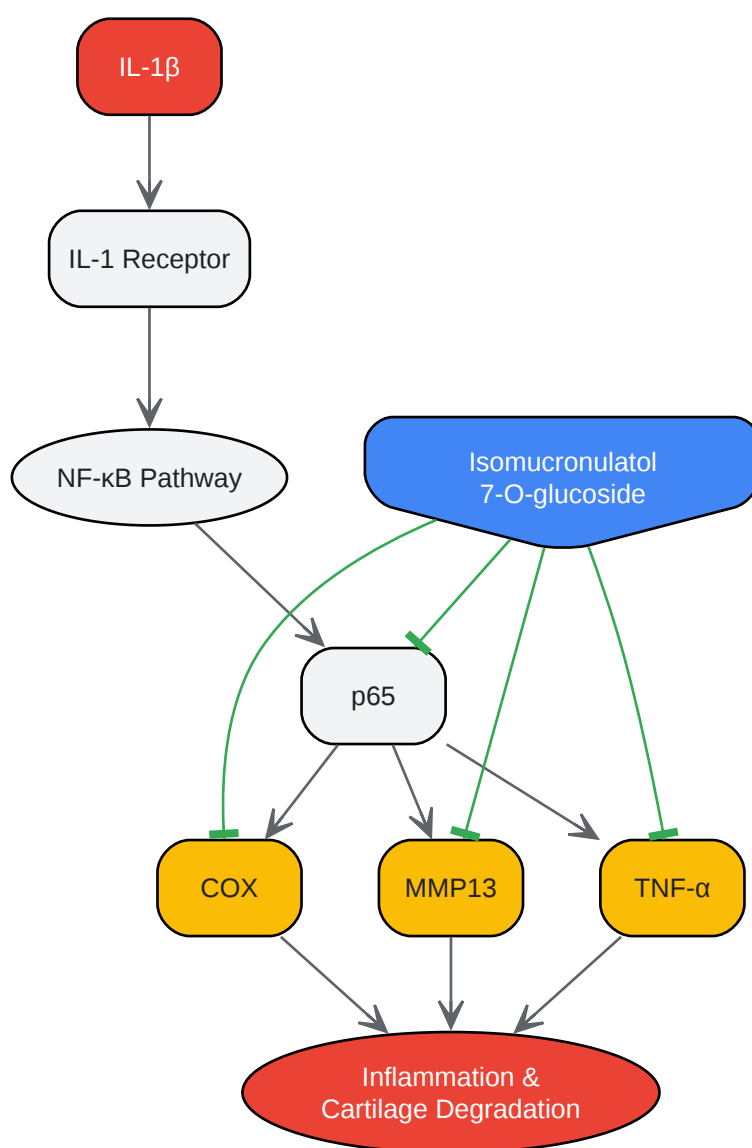


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Caption: Workflow for **Isomucronulatol 7-O-glucoside** stock solution preparation and use.

Mechanism of Action: Anti-Inflammatory Signaling Pathway

Isomucronulatol 7-O-glucoside has been shown to exert anti-inflammatory effects by modulating key signaling pathways. In an IL-1 β -stimulated chondrosarcoma cell model, it has been observed to reduce the expression of several osteoarthritis-related molecules.[2] The diagram below illustrates a simplified representation of the signaling cascade inhibited by **Isomucronulatol 7-O-glucoside** in this context.



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Caption: Inhibition of IL-1 β -induced inflammatory signaling by **Isomucronulatol 7-O-glucoside**.

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